

# Proper Disposal Procedures for DVD-445 (Antioxidant 445)

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## Compound of Interest

Compound Name: DVD-445

Cat. No.: B8107553

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For Immediate Reference: Essential Safety and Disposal Information for Researchers and Laboratory Professionals

This document provides detailed procedural guidance for the safe handling and disposal of **DVD-445**, scientifically known as 4,4'-Bis( $\alpha,\alpha$ -dimethylbenzyl)diphenylamine (CAS No. 10081-67-1). Adherence to these protocols is critical to ensure personnel safety and environmental protection. **DVD-445**, also referred to as Antioxidant 445 or Naugard® 445, is a non-volatile, solid organic compound utilized as a highly efficient antioxidant in various polymers and rubbers.[1] While effective in its application, improper disposal can lead to skin sensitization and long-term adverse effects on aquatic ecosystems.[2][3]

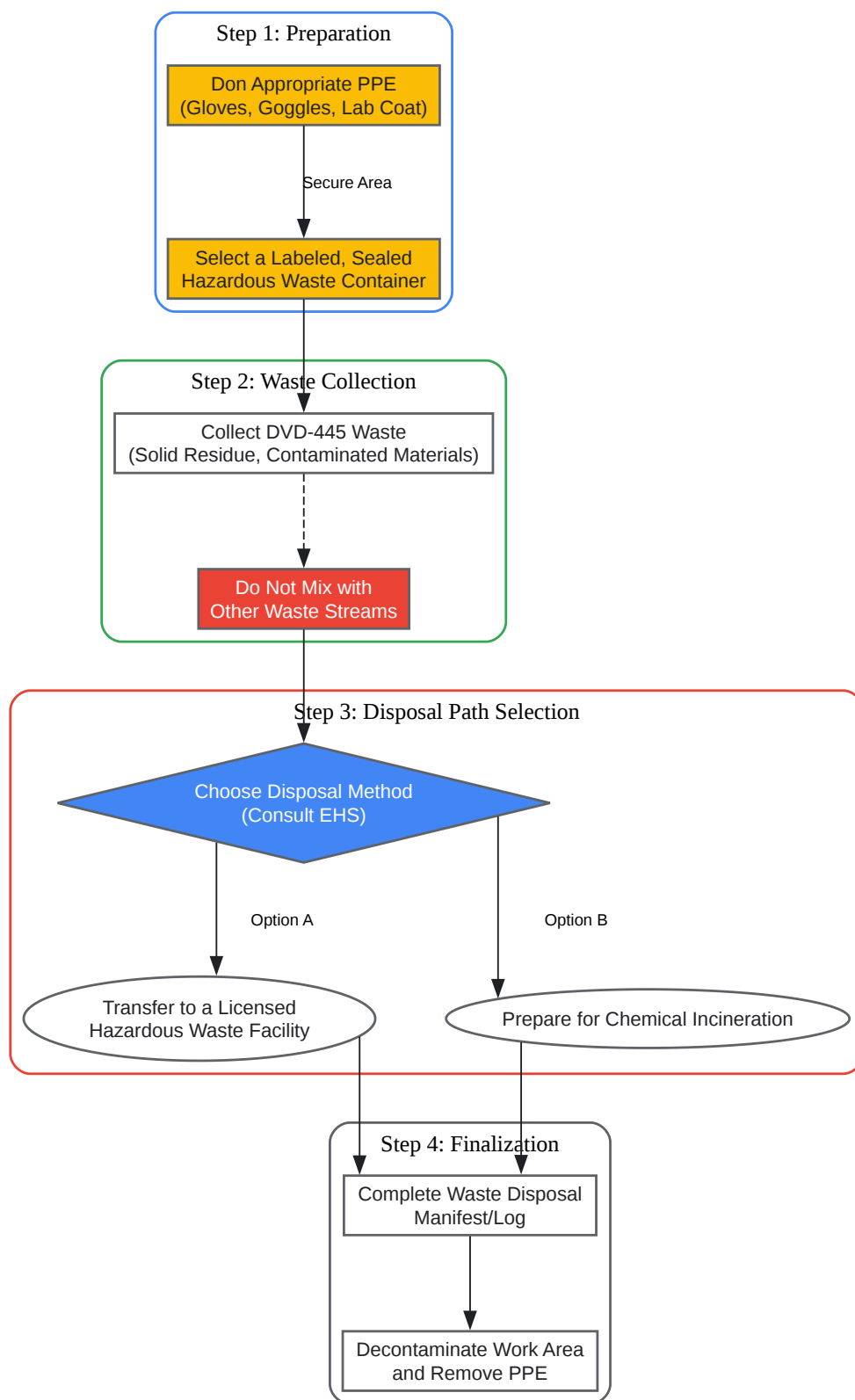
## Key Data Summary

The following table summarizes the critical hazard and disposal information for **DVD-445**.

Parameter	Value	Source
Chemical Name	4,4'-Bis( $\alpha,\alpha$ -dimethylbenzyl)diphenylamine	[4][5]
CAS Number	10081-67-1	[3][4][5][6]
Physical Form	White to off-white solid powder	[7]
GHS Hazard Classifications	Skin Sensitization (Category 1), Hazardous to the aquatic environment, long-term (Chronic) - Category Chronic 4	[2]
Primary Disposal Methods	1. Licensed Hazardous Waste Disposal Facility 2. Chemical Incineration	[4][8][9]
Personal Protective Equipment (PPE)	Protective gloves, protective clothing, eye protection, face protection	[2]
Environmental Precautions	Avoid release to the environment. Prevent entry into drains, waterways, or soil.	[4][9][10][11]

## Disposal Workflow

The logical flow for the proper disposal of **DVD-445** is outlined in the diagram below. This workflow ensures that all safety and regulatory considerations are met before, during, and after the disposal process.



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Figure 1: **DVD-445** Disposal Workflow

## Detailed Disposal Protocols

The following protocols provide step-by-step guidance for the proper disposal of **DVD-445**. These procedures are based on standard laboratory safety practices and information derived from Safety Data Sheets (SDS).

### Protocol 1: Disposal via a Licensed Waste Management Facility

This is the most common and recommended method for the disposal of **DVD-445** waste.

- **Personnel Protection:** Before handling the waste, ensure all personnel are equipped with appropriate Personal Protective Equipment (PPE), including chemical-resistant gloves (e.g., nitrile), safety goggles, and a lab coat.<sup>[2]</sup>
- **Waste Segregation:** Collect all **DVD-445** waste, including unused product and contaminated materials (e.g., weigh boats, contaminated wipes), in a dedicated, clearly labeled, and sealable hazardous waste container. Do not mix with other chemical waste unless explicitly approved by your institution's Environmental Health and Safety (EHS) department.
- **Container Management:** Ensure the waste container is kept tightly closed when not in use and stored in a cool, dry, and well-ventilated area away from incompatible materials such as strong oxidizing agents.<sup>[4][8]</sup>
- **Waste Pickup:** Arrange for the collection of the hazardous waste container by your institution's EHS department or a licensed chemical waste disposal contractor.
- **Documentation:** Complete all necessary waste disposal forms or logs as required by your institution and local regulations.

### Protocol 2: Disposal via Chemical Incineration

This method should only be performed by facilities equipped with a chemical incinerator that includes an afterburner and a scrubber system.

- **Solvent Dissolution:** You may be able to dissolve or mix the material with a combustible solvent.<sup>[4]</sup> This should be done in a well-ventilated fume hood. The choice of solvent must

be compatible with the incinerator's capabilities and should be approved by your EHS department.

- Incineration: The solvent mixture containing **DVD-445** is then burned in a chemical incinerator. This process should ensure complete combustion to prevent the release of hazardous decomposition products.
- Regulatory Compliance: This entire process must be conducted in strict accordance with all federal, state, and local environmental regulations.[4]

It is imperative to avoid disposing of **DVD-445** down the drain or in regular solid waste, as this can lead to environmental contamination.[4][9][11] In case of a spill, avoid dust formation, ensure adequate ventilation, and collect the spilled material for disposal as hazardous waste. [2][8] Always consult your institution's specific EHS guidelines before proceeding with any disposal.

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